

# Application of [18F]FAPI-74 in Monitoring Treatment Response

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	FAPI-74
CAS No.:	2374782-76-8
Cat. No.:	B12387594

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## Introduction

Fibroblast Activation Protein (FAP) is a transmembrane serine protease that is overexpressed on cancer-associated fibroblasts (CAFs) in the tumor microenvironment of a wide variety of cancers, while its expression in healthy adult tissues is limited. This differential expression makes FAP an attractive target for both cancer diagnosis and therapy. [18F]FAPI-74 is a positron-emitting radiopharmaceutical that binds with high affinity and selectivity to FAP, enabling non-invasive whole-body imaging of FAP expression using Positron Emission Tomography (PET).

These application notes provide a comprehensive overview of the use of [18F]FAPI-74 PET as a pharmacodynamic biomarker to monitor treatment response in preclinical and clinical settings. By quantifying changes in FAP expression following therapeutic intervention, [18F]FAPI-74 PET can provide early insights into treatment efficacy, aid in dose selection, and help stratify patients who are most likely to respond to FAP-targeted therapies and other cancer treatments that modulate the tumor stroma.

## Data Presentation

### Quantitative Analysis of [18F]FAPI-74 Uptake in Response to Therapy

The following tables summarize quantitative data from preclinical and clinical studies demonstrating the utility of **FAPI-74** and other FAPI tracers in monitoring treatment response.

Table 1: Preclinical Studies Monitoring Treatment Response with [18F]AlF-**FAPI-74** PET

Cancer Model	Therapeutic Agent	Imaging Timepoint	Quantitative Metric	Change in Metric Post-Treatment	Reference
Lung Carcinoma (Rodent Model)	Anti-FAP CAR T-cells	2 weeks post-treatment	Tumor-to-Muscle Ratio (SUVmax)	2- to 3-fold reduction	[1][2]
Lewis Lung Carcinoma (LLC)	Radiotherapy (2x6 Gy)	7 days post-treatment	PET Signal (SUV)	2-fold increase	[2]

Table 2: Clinical Case Study Monitoring Treatment Response with [68Ga]Ga-FAPI-04 PET/CT

Cancer Type	Therapeutic Agent	Imaging Timepoint	Lesion Location	Pre-Treatment SUVmax	Post-Treatment SUVmax	Reference
Gastric Cancer	Chemotherapy	After 2 cycles	Primary Tumor	12.8	4.5	[3]
Gastric Cancer	Chemotherapy	After 2 cycles	Lymph Node Metastasis	10.2	3.1	[3]

## Experimental Protocols

# Preclinical Protocol for [18F]AIF-FAPI-74 PET Imaging in Rodent Cancer Models

## 1. Animal Handling and Tumor Implantation:

- All animal procedures should be performed in accordance with institutional guidelines for animal care and use.
- Cancer cells of interest (e.g., lung carcinoma) are implanted subcutaneously or orthotopically into immunocompromised mice.
- Tumor growth is monitored, and animals are enrolled in the study when tumors reach a predetermined size.

## 2. Radiotracer Administration:

- [18F]AIF-**FAPI-74** is administered via tail vein injection.
- The typical injected dose is 3.7-7.4 MBq (100-200  $\mu$ Ci) per mouse.

## 3. PET/CT Imaging:

- Animals are anesthetized using isoflurane (e.g., 2% for induction, 1.5% for maintenance).
- PET scans are acquired at a specified time point post-injection, typically 60 minutes.<sup>[4]</sup>
- A low-dose CT scan is acquired for anatomical co-registration and attenuation correction.
- Longitudinal imaging is performed at baseline (before treatment) and at various time points after therapy administration.

## 4. Image Analysis:

- PET images are reconstructed using an appropriate algorithm (e.g., 3D-OSEM).
- Regions of Interest (ROIs) are drawn on the tumor and a reference tissue (e.g., muscle).
- Standardized Uptake Values (SUV) are calculated for the tumor (SUV<sub>max</sub>, SUV<sub>mean</sub>).

- Tumor-to-background ratios (e.g., tumor-to-muscle ratio) are determined to assess changes in tracer uptake over the course of treatment.[1]

## Clinical Protocol for [18F]FAPI-74 PET/CT Imaging in Oncology Patients

### 1. Patient Preparation:

- No specific patient preparation, such as fasting, is generally required.
- Patients should be well-hydrated.
- A review of the patient's medical history, including any recent treatments, is essential.

### 2. Radiotracer Administration:

- [18F]FAPI-74 is administered intravenously as a bolus injection.[5]
- The recommended administered activity is 185-370 MBq (5-10 mCi).[5][6] A common administered activity is approximately  $259 \pm 26$  MBq.[5]

### 3. PET/CT Imaging:

- Imaging is typically performed 60 minutes after tracer injection.[7][8]
- A diagnostic or low-dose CT scan is acquired for attenuation correction and anatomical localization.
- PET data is acquired from the vertex to the mid-thigh.

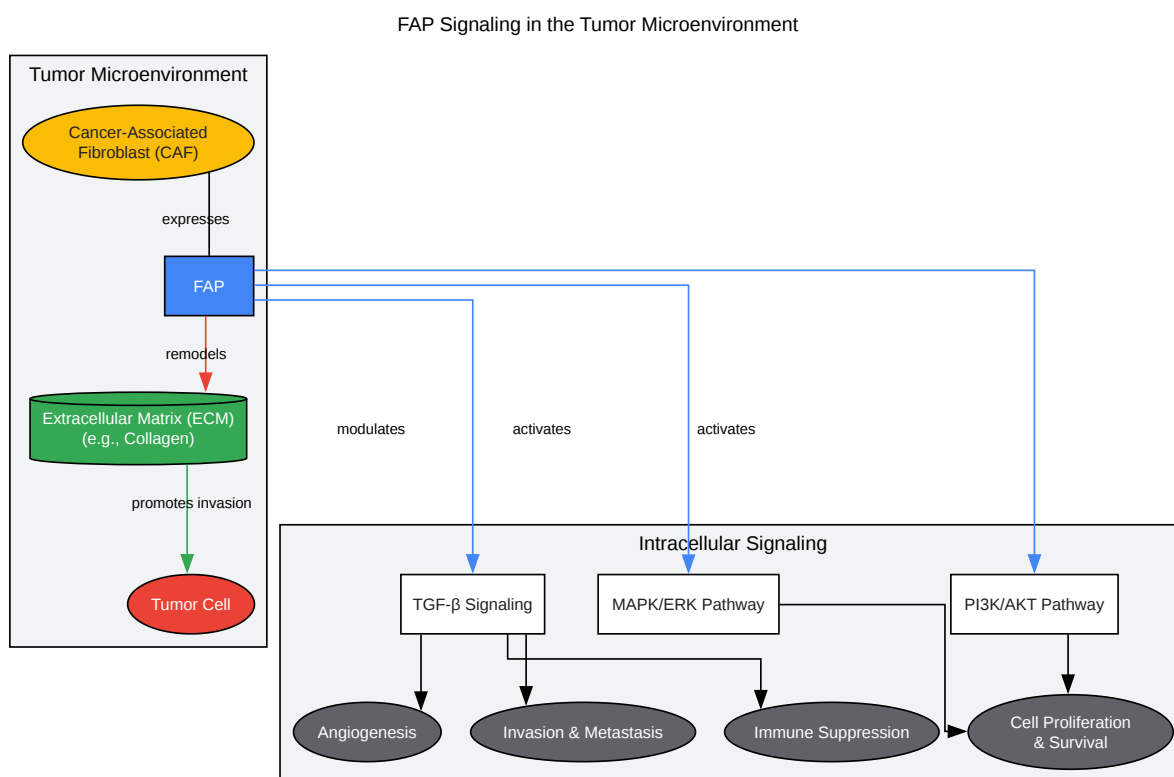
### 4. Image Analysis for Treatment Response:

- Baseline [18F]FAPI-74 PET/CT is performed before the initiation of therapy.
- Follow-up scans are conducted at predefined intervals during and after treatment.
- Quantitative analysis involves measuring the change in SUVmax or SUVpeak within the tumor lesions between the baseline and follow-up scans.

- Response assessment criteria, such as PERCIST (PET Response Criteria in Solid Tumors), can be adapted to evaluate metabolic response based on changes in FAPI uptake.

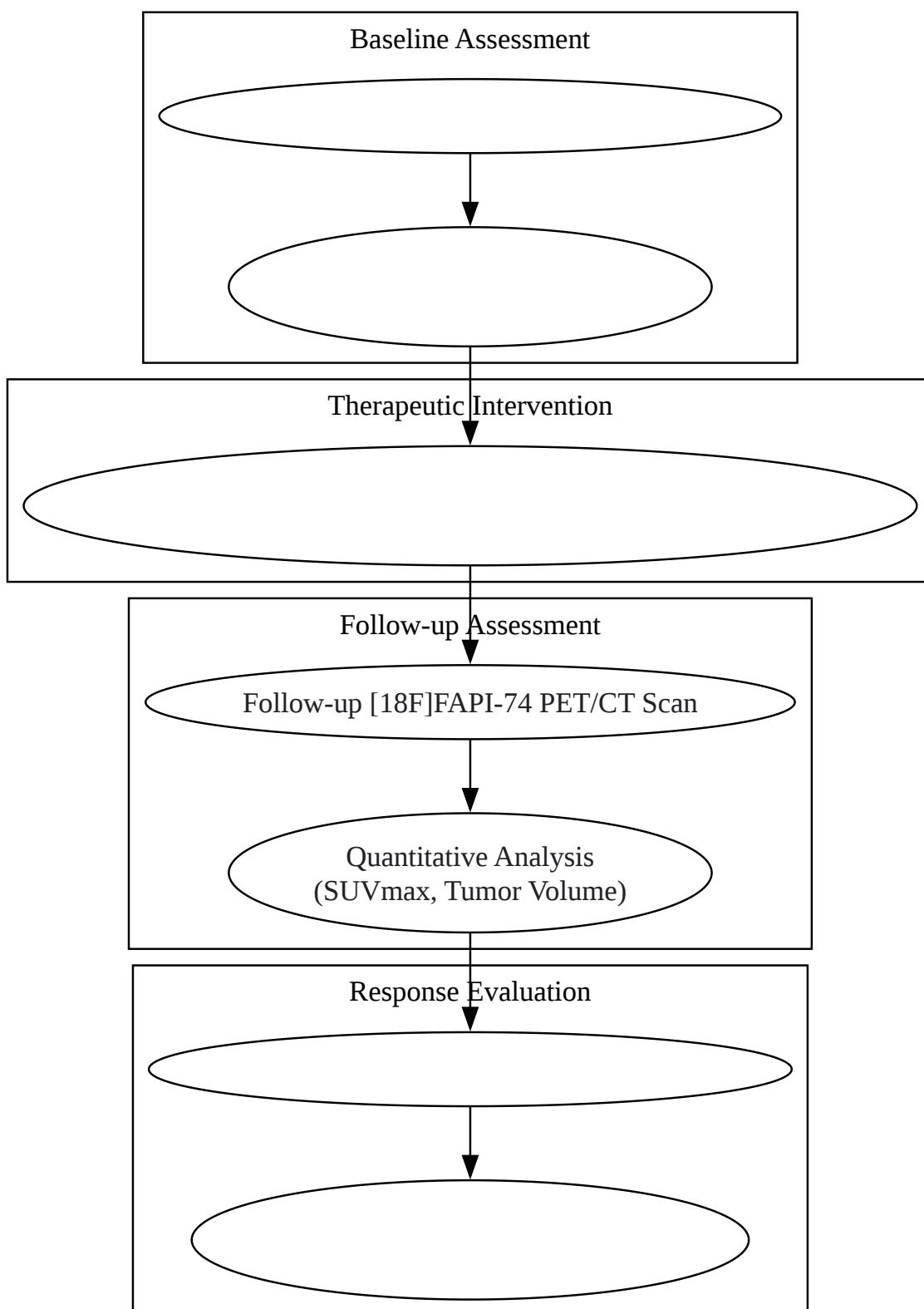
## Mandatory Visualizations

### Signaling Pathways and Experimental Workflows



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Caption: FAP signaling pathways in the tumor microenvironment.



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Caption: Correlation of **FAPI-74** uptake with treatment efficacy.

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